

# Drimentine C: A Technical Overview of its Physicochemical Properties and Biological Activities

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## Compound of Interest

Compound Name: *Drimentine C*

Cat. No.: *B1140457*

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## Introduction

**Drimentine C** is a naturally occurring terpenylated diketopiperazine, a class of complex alkaloids that have garnered significant interest in the scientific community for their diverse biological activities. First isolated from Actinomycete bacteria, **Drimentine C** has demonstrated a range of promising effects, including antibiotic, antifungal, and anthelmintic properties. This technical guide provides a comprehensive overview of the known physical and chemical properties of **Drimentine C**, its biological activities with available data, and a look into the general mechanisms of action for its structural class.

## Physicochemical Properties

The fundamental physicochemical properties of **Drimentine C** are summarized in the table below. These data are essential for its handling, formulation, and analysis in a research and development setting.

| Property            | Value   | Reference |
|---------------------|---|-----------|
| CAS Number          | 204398-92-5   | [1]       |
| Molecular Formula   | C <sub>31</sub> H <sub>41</sub> N <sub>3</sub> O <sub>2</sub> | [1]       |
| Molecular Weight    | 487.7 g/mol   | [1]       |
| Solubility          | Soluble in DMF, DMSO, Ethanol, Methanol                       | [1]       |
| Storage Temperature | -20°C   | [2]       |

Note: At present, detailed, publicly available data on properties such as melting point, specific rotation, and comprehensive spectroscopic analyses (<sup>1</sup>H NMR, <sup>13</sup>C NMR, IR, Mass Spectrometry) are limited. While synthetic studies confirm the use of these analytical techniques for structural verification, the raw spectral data are not readily accessible in the public domain.

## Biological Activity

**Drimentine C** has been reported to exhibit a variety of biological activities, positioning it as a molecule of interest for further investigation in drug discovery programs.

## Cytotoxic Activity

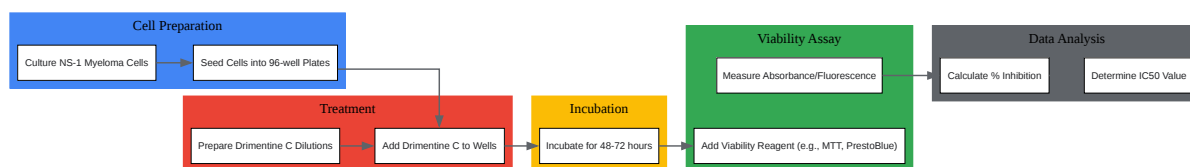
**Drimentine C** has shown inhibitory effects on the proliferation of cancer cell lines. Specifically, it has been observed to inhibit the growth of NS-1 murine  $\beta$  lymphocyte myeloma cells. At a concentration of 12.5  $\mu\text{g/mL}$ , it inhibited proliferation by 63%, and at 100  $\mu\text{g/mL}$ , the inhibition reached 98%.

## Antimicrobial and Anthelmintic Activities

**Drimentine C** belongs to a class of compounds known for their antibiotic, antifungal, and anthelmintic activities. While specific minimum inhibitory concentration (MIC) values against a broad panel of bacteria and fungi, or detailed efficacy data against specific helminths for **Drimentine C** are not detailed in the currently available literature, the general activity profile of the drimentine family of compounds suggests its potential in these areas.

## Experimental Protocols

Detailed experimental protocols for the biological evaluation of **Drimentine C** are not explicitly available in the public literature. However, standardized methodologies for assessing cytotoxicity, antifungal, antibacterial, and anthelmintic activities are well-established and would likely form the basis of any such investigation. An illustrative workflow for a general cytotoxicity assay is provided below.



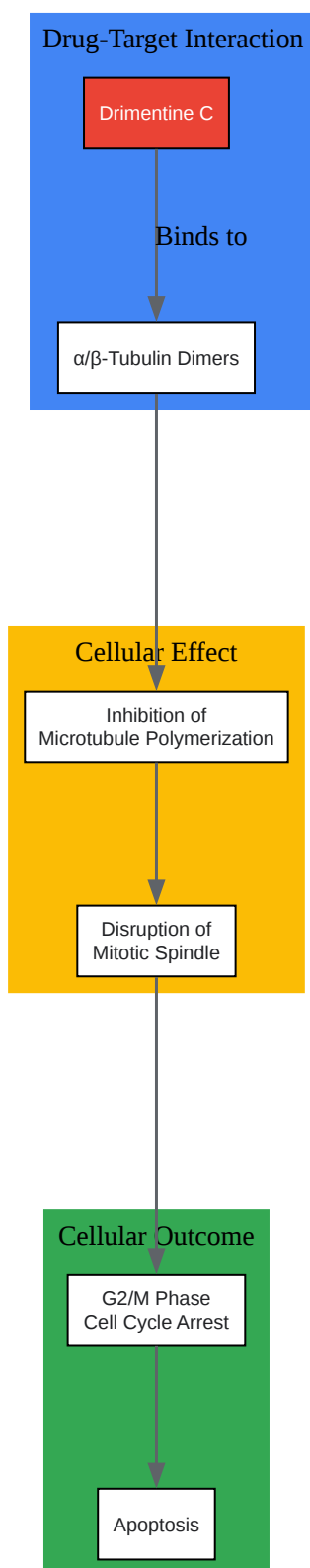
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**Caption:** A generalized workflow for a cell-based cytotoxicity assay.

## Signaling Pathways and Mechanism of Action

The precise molecular targets and signaling pathways modulated by **Drimentine C** have not yet been fully elucidated. However, insights can be drawn from the broader family of diketopiperazine-containing natural products. Many compounds in this class are known to exert their biological effects through various mechanisms, including the inhibition of tubulin polymerization, which disrupts microtubule dynamics and leads to cell cycle arrest and apoptosis, and the interference with bacterial quorum sensing pathways.

Below is a conceptual diagram illustrating a potential mechanism of action for a diketopiperazine compound that targets tubulin polymerization.



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**Caption:** Putative mechanism of action via tubulin polymerization inhibition.

## Conclusion

**Drimentine C** is a promising natural product with a range of biological activities that warrant further investigation. While foundational physicochemical data are available, a deeper understanding of its properties, particularly detailed spectroscopic information and comprehensive biological profiling, will be crucial for advancing its potential as a therapeutic lead. Future research should focus on elucidating its precise mechanism of action and exploring its efficacy in more advanced preclinical models.

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## References

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- To cite this document: BenchChem. [Drimentine C: A Technical Overview of its Physicochemical Properties and Biological Activities]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1140457#drimentine-c-physical-and-chemical-properties>]

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